

# Cyclodecanone: A Technical Overview of its Chemical Properties and Synthesis

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## Compound of Interest

Compound Name: Cyclodecanone

Cat. No.: B073913

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This technical guide provides a comprehensive overview of the chemical and physical properties of **cyclodecanone**, its synthesis, and its spectroscopic characterization. This document is intended for researchers, scientists, and professionals in chemical and pharmaceutical development who require detailed technical information on this compound.

## Chemical Identity and Physical Properties

**Cyclodecanone** is a cyclic ketone with a ten-membered carbon ring. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	1502-06-3	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[1][2]
Molecular Weight	154.25 g/mol	[1]
Appearance	Colorless oil to semi-solid	[3]
Melting Point	21-24 °C	[3][4]
Boiling Point	106-107 °C at 12 mmHg	[3][4]
Density	0.958 g/mL at 25 °C	[3]
Refractive Index	n <sub>20</sub> /D 1.482	[3][4]
Solubility	Slightly soluble in chloroform and methanol.[3] As a relatively non-polar compound, it is expected to have low solubility in water but be more soluble in organic solvents.	

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **cyclodecanone**. Available spectral data includes Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).[4][5][6]

Spectroscopy	Data Reference
$^1\text{H}$ NMR	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
$^{13}\text{C}$ NMR	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
$^{17}\text{O}$ NMR	<a href="#">[5]</a> <a href="#">[6]</a>
IR	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Mass Spectrometry	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Raman	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Synthesis of Cyclodecanone

A common method for the synthesis of **cyclodecanone** is through the ring enlargement of cyclooctanone. A detailed experimental protocol for this synthesis is provided below.[\[8\]](#)

### Experimental Protocol: Synthesis of Cyclodecanone from Cyclooctanone

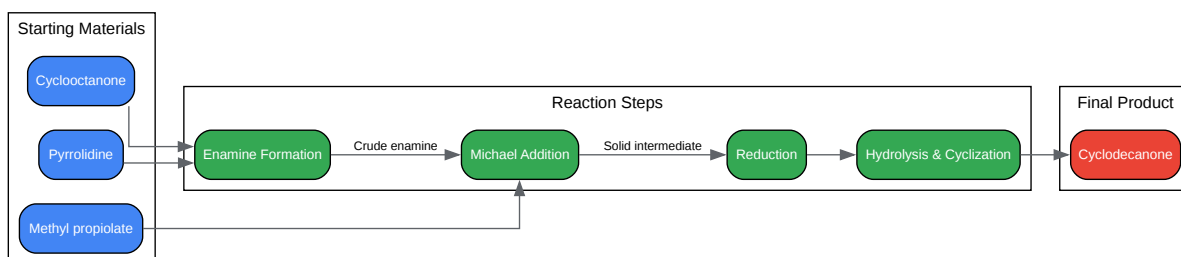
Materials:

- Cyclooctanone
- Pyrrolidine
- Xylene
- p-Toluenesulfonic acid
- Hexane
- Methyl propiolate
- Ether
- Sodium borohydride

- Methanol
- 25% aqueous sodium hydroxide

Procedure:

- **Enamine Formation:** A solution of cyclooctanone (1.00 mole), pyrrolidine (1.4 moles), a catalytic amount of p-toluenesulfonic acid in xylene is heated to reflux with a water separator filled with hexane. After water separation ceases, the solvent and excess reagents are removed by distillation under reduced pressure.[\[8\]](#)
- **Reaction with Methyl Propiolate:** The crude enamine is dissolved in ether and cooled. A solution of methyl propiolate (0.85–0.90 mole) in ether is added dropwise while maintaining the temperature at 25–30 °C. The mixture is stirred and then allowed to stand, during which a solid intermediate precipitates.[\[8\]](#)
- **Reduction:** The solid intermediate is dissolved in methanol and cooled to 0–5 °C. Sodium borohydride is added in portions, and the mixture is stirred.[\[8\]](#)
- **Hydrolysis and Cyclization:** 25% aqueous sodium hydroxide is added to the filtrate from the previous step, and the mixture is refluxed for 1 hour. Most of the methanol is then distilled off.[\[8\]](#)
- **Extraction and Purification:** The residue is extracted with ether. The ether is removed, and the final product, **cyclodecanone**, is obtained by distillation through a Vigreux column. The reported yield is 44–50% with a boiling point of 94–98 °C at 10 mm Hg.[\[8\]](#)



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A simplified workflow for the synthesis of **cyclodecanone**.

## Biological Activity and Drug Development Potential

Extensive searches of scientific literature and chemical databases have revealed a significant lack of information regarding the biological activity of **cyclodecanone**. While some derivatives of other cyclic ketones have been investigated for medicinal purposes, **cyclodecanone** itself does not appear to be a widely studied scaffold in drug discovery and development. There is no readily available information on its interactions with biological targets or its effects on signaling pathways. This suggests that the potential of **cyclodecanone** in medicinal chemistry is largely unexplored.

## Safety and Handling

**Cyclodecanone** is considered a mild skin irritant and may cause eye irritation.[9] It is combustible and should be handled in a well-ventilated area, away from heat sources.[9] Standard personal protective equipment, including safety goggles and gloves, should be worn when handling this chemical. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS).

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific guidance. All chemical syntheses and handling should be performed by trained professionals in a controlled laboratory setting.

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## References

- 1. scbt.com [scbt.com]
- 2. Cyclodecanone [webbook.nist.gov]
- 3. CYCLODECANONE CAS#: 1502-06-3 [m.chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. spectrabase.com [spectrabase.com]
- 6. Cyclodecanone | C<sub>10</sub>H<sub>18</sub>O | CID 73918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CYCLODECANONE(1502-06-3) 1H NMR spectrum [chemicalbook.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Buy Cyclodecanone | 1502-06-3 [smolecule.com]
- To cite this document: BenchChem. [Cyclodecanone: A Technical Overview of its Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073913#cyclodecanone-cas-number-and-molecular-formula]

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